Application Notes & Protocols for the Safe Handling of 6-Nitrochromone

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Compound of Interest	
Compound Name:	*6-Nitrochromone*
CAS No.:	*51484-05-0*
Cat. No.:	*B184795*

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Abstract

6-Nitrochromone is a vital intermediate in medicinal chemistry and materials science, frequently used in the synthesis of novel pharmaceutical agents and fluorescent probes.[1] While its versatile reactivity is advantageous, it necessitates a thorough understanding of its safety profile to ensure the well-being of laboratory personnel. These application notes provide a detailed standard operating procedure (SOP) for the safe handling of **6-Nitrochromone**, addressing conflicting hazard information and integrating best practices for managing nitro-containing aromatic compounds. The protocols herein are designed to be a self-validating system, emphasizing causality behind each procedural step to foster a proactive safety culture.

Hazard Analysis: A Case of Contradictory Data

A critical review of available safety documentation for **6-Nitrochromone** (CAS No. 51484-05-0) reveals conflicting classifications. A safety data sheet from one major supplier states that the compound is "Not a hazardous substance or mixture". However, the PubChem database, which

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aggregates data from multiple sources including the European Chemicals Agency (ECHA), provides the following GHS hazard classifications[2]:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

This discrepancy underscores a crucial principle of laboratory safety: in the face of conflicting data, a conservative approach must be adopted. Therefore, this guide will operate under the assumption that **6-Nitrochromone** is an irritant to the skin, eyes, and respiratory tract. Furthermore, as an organic nitro compound, its thermal stability and potential reactivity, especially in the presence of contaminants, must be respected.[3]

Physicochemical and Toxicological Profile

Property	Value	Source
Chemical Formula	$C_9H_5NO_4$	[2]
Molecular Weight	191.14 g/mol	[2]
Appearance	Pale yellow crystalline solid	[1]
Melting Point	172-175 °C	[4]
GHS Hazard Codes	H315, H319, H335	[2]
Storage Temperature	0-8°C, in a dry, well-ventilated place	[1]

While no specific carcinogenicity data is available for **6-Nitrochromone**, it is noted that it is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA. However, the chromone scaffold itself is known to be biologically active, participating in a wide array of pharmacological interactions.[5][6] The introduction of a nitro group can further influence this activity and may introduce additional toxicological concerns, as seen with other nitroaromatic compounds.[7]

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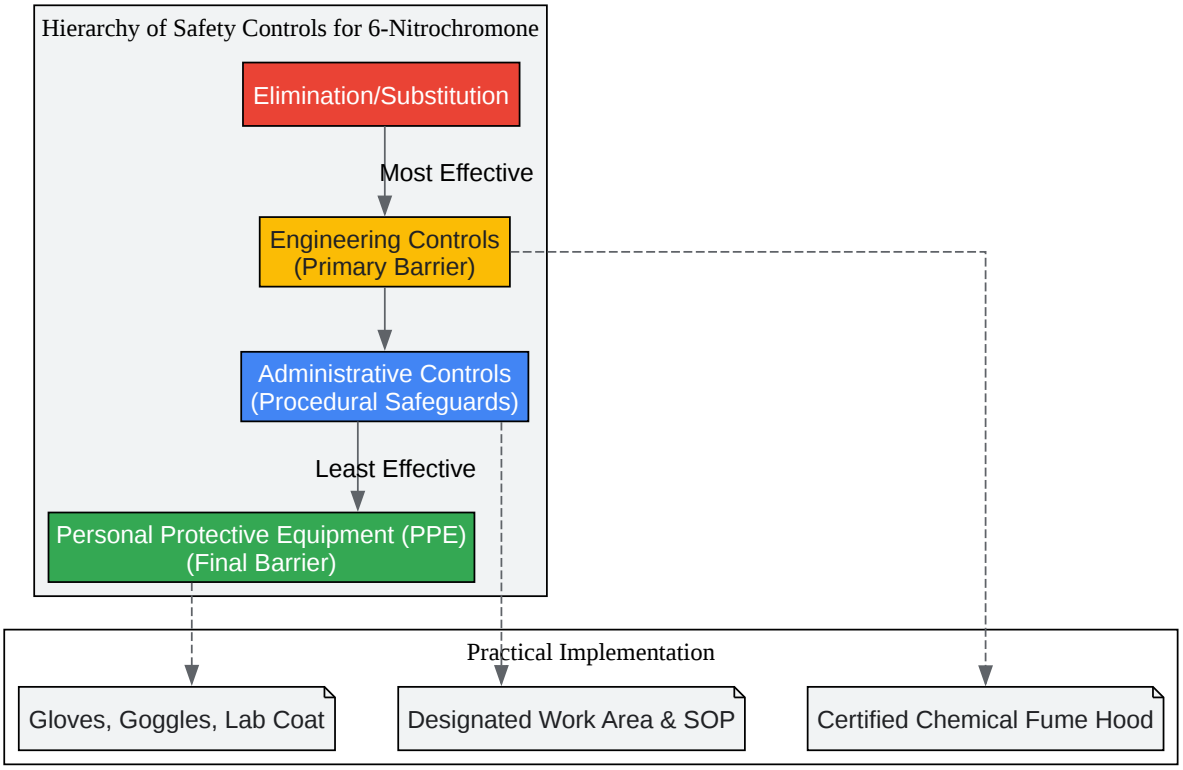
The Hierarchy of Controls: A Multi-Layered Safety Approach

Effective risk management for handling **6-Nitrochromone** relies on a multi-layered approach, prioritizing engineering controls, followed by administrative controls, and finally, personal protective equipment (PPE).



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Caption: Hierarchy of controls for mitigating exposure risks.

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Standard Operating Protocol: From Receipt to Disposal

This protocol outlines the necessary steps for safely handling **6-Nitrochromone** powder. The causality for each step is explained to ensure a deep understanding of the required safety measures.

Required Equipment and PPE

- Engineering Control: A certified chemical fume hood is mandatory for all operations involving the manipulation of solid **6-Nitrochromone** or its solutions.[8]
- Personal Protective Equipment (PPE): A comprehensive PPE ensemble is required as the final barrier of protection.[4][9]
  - Eye Protection: ANSI Z87.1-compliant safety goggles are required to protect against dust particles and splashes.
  - Hand Protection: Nitrile or butyl rubber gloves are required. Always inspect gloves for integrity before use and practice proper removal techniques to avoid skin contact.
  - Body Protection: A flame-resistant lab coat must be worn and kept fully buttoned.[9]
  - Respiratory Protection: While a fume hood is the primary control, a NIOSH-approved N95 respirator may be appropriate for spill cleanup outside of the hood.[4]

Step-by-Step Handling Procedure

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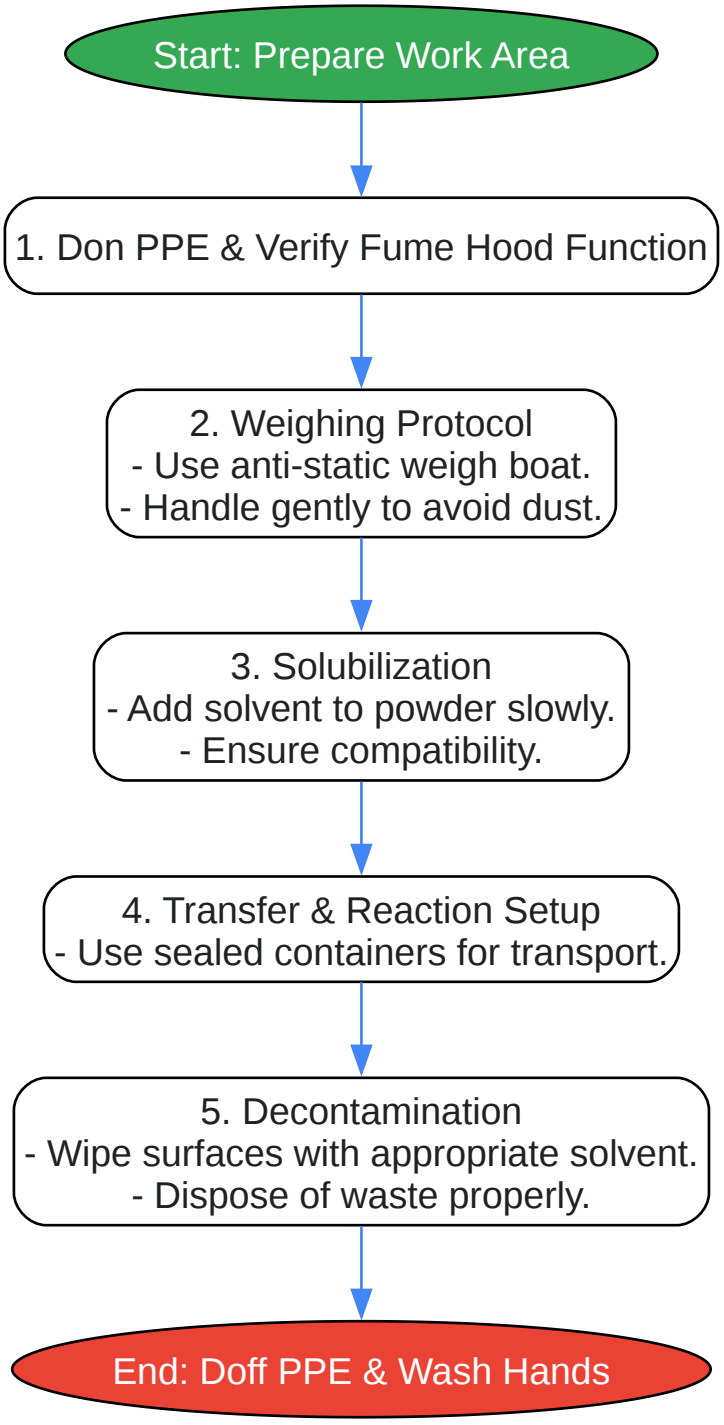

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